

Technical Guide: GHS Classification and Hazards of Methyl 4-methoxybutanoate

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Compound of Interest

Compound Name: Methyl 4-methoxybutanoate

Cat. No.: B1268158

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) classification and associated hazards of **Methyl 4-methoxybutanoate** (CAS No. 29006-01-7). The information is compiled to assist researchers, scientists, and professionals in drug development in understanding the safety, handling, and regulatory aspects of this compound.

GHS Classification

Methyl 4-methoxybutanoate is classified under the GHS as a flammable liquid. The classification is based on its physical and chemical properties, primarily its flash point.

GHS Label Elements

The GHS label for **Methyl 4-methoxybutanoate** includes the following elements:

Element	Description
Pictogram	
Signal Word	Warning
Hazard Statement	H226: Flammable liquid and vapor[1]
Precautionary Statements	A comprehensive set of precautionary statements is advised for the safe handling of this chemical.[1]

Hazard and Precautionary Statements

The following tables detail the hazard and precautionary statements associated with **Methyl 4-methoxybutanoate**.

Table 1: Hazard Statement

Code	Statement
H226	Flammable liquid and vapor[1]

Table 2: Precautionary Statements

Code	Statement
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[1]
P233	Keep container tightly closed.[1]
P240	Ground/bond container and receiving equipment.[1]
P241	Use explosion-proof electrical/ventilating/lighting equipment.[1]
P242	Use only non-sparking tools.[1]
P243	Take precautionary measures against static discharge.[1]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[1]
P370+P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.[1]
P403+P235	Store in a well-ventilated place. Keep cool.[1]
P501	Dispose of contents/container to an approved waste disposal plant.[1]

Physicochemical and Toxicological Data

The physical and chemical properties of **Methyl 4-methoxybutanoate** are crucial for its hazard assessment.

Table 3: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₃	PubChem
Molecular Weight	132.16 g/mol	PubChem
Boiling Point	162-164 °C at 767 mmHg	Sigma-Aldrich
Density	0.969 g/mL at 25 °C	Sigma-Aldrich
Flash Point	54 °C (129.2 °F) - closed cup	Sigma-Aldrich
Refractive Index	n ₂₀ /D 1.408	Sigma-Aldrich

Table 4: Toxicological Data

Endpoint	Value	Species	Source
LD50 (Oral)	No data available	-	-
LC50 (Inhalation)	No data available	-	-
Skin Corrosion/Irritation	Not classified as a skin irritant.	-	ECHA C&L Inventory
Serious Eye Damage/Irritation	Not classified as an eye irritant.	-	ECHA C&L Inventory

Experimental Protocols

While specific experimental reports for the GHS classification of **Methyl 4-methoxybutanoate** are not publicly available, the classification as a Flammable Liquid, Category 3, is determined by standardized testing protocols. The key parameter is the flash point.

Flash Point Determination

The flash point of a liquid is the lowest temperature at which its vapors will ignite in the presence of an ignition source. Standardized methods for determining the flash point of a flammable liquid include:

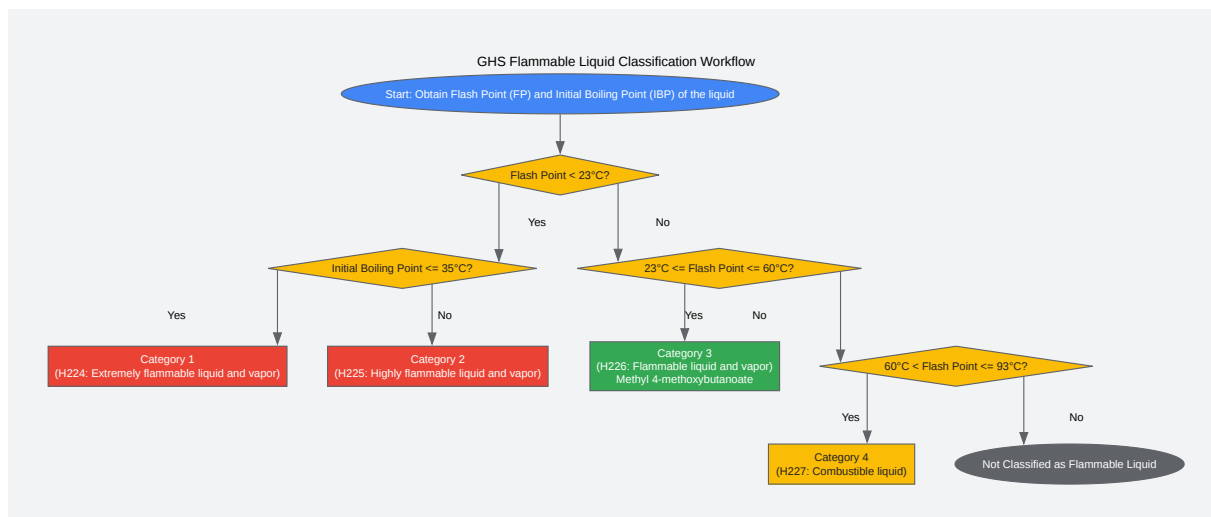
- Pensky-Martens Closed Cup Tester (ASTM D93): This is a common method for determining the flash point of petroleum products and other liquids.
- Tag Closed Cup Tester (ASTM D56): This method is used for liquids with a flash point below 93°C.
- Small Scale Closed-Cup Apparatus (ASTM D3278): This method requires a smaller sample size and is suitable for a wide range of liquids.

The general procedure involves heating the liquid in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which a flash is observed.

Visualizations

GHS Classification Workflow

The following diagram illustrates the logical workflow for the GHS classification of a flammable liquid based on its flash point and boiling point.



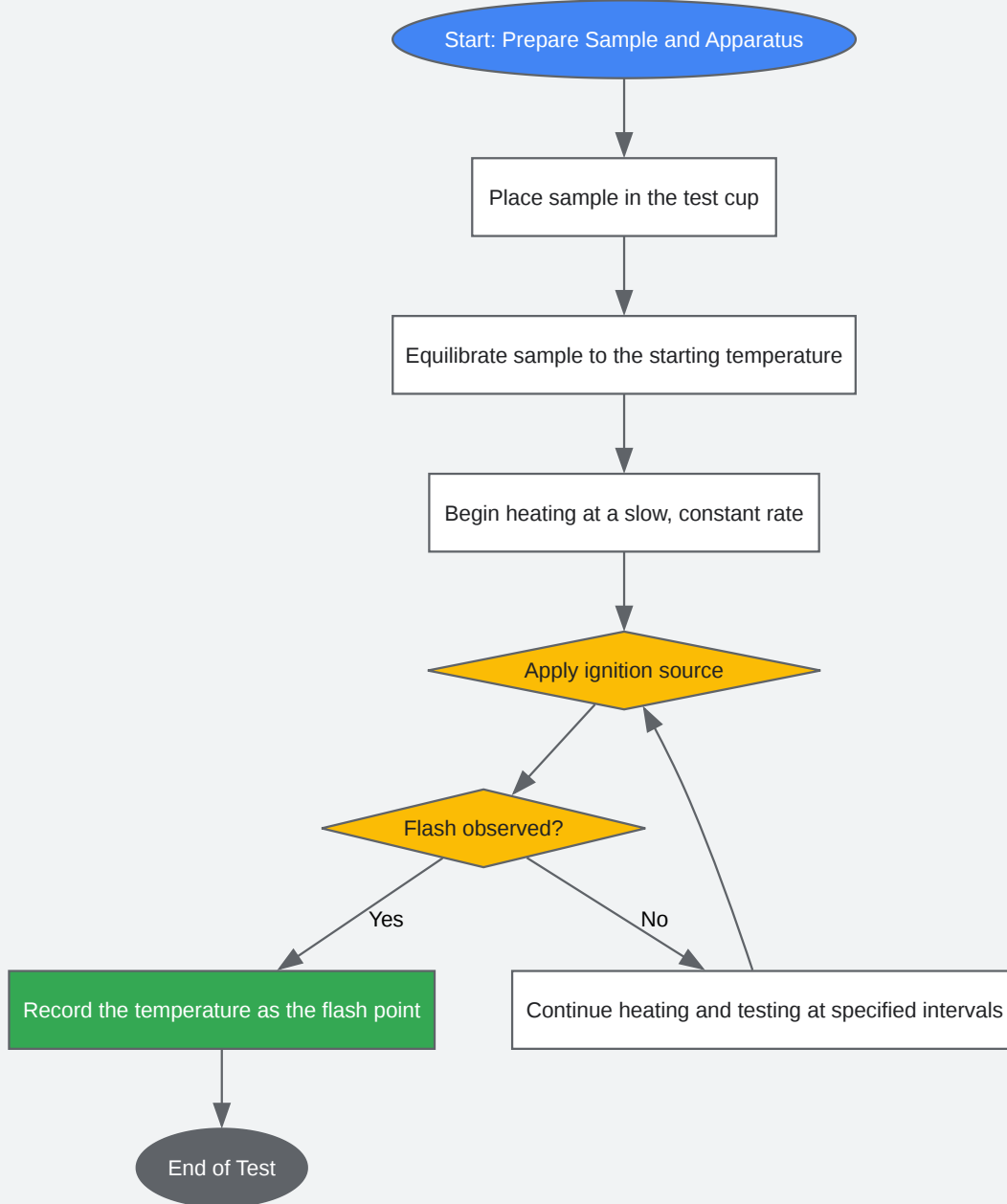
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Caption: GHS classification logic for flammable liquids.

Experimental Workflow for Flash Point Determination

This diagram outlines a generalized experimental workflow for determining the flash point of a liquid using a closed-cup method.

Generalized Experimental Workflow for Flash Point Determination

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Caption: Workflow for flash point determination.

Signaling Pathways

There is no publicly available information on specific signaling pathways associated with the toxicology of **Methyl 4-methoxybutanoate**. Its primary hazard is related to its physical property of flammability rather than a specific biological interaction.

Environmental Hazards

Currently, there is insufficient data to classify **Methyl 4-methoxybutanoate** for its environmental hazards according to GHS criteria.

Conclusion

Methyl 4-methoxybutanoate is classified as a GHS Category 3 flammable liquid and vapor. This classification necessitates careful handling and storage to mitigate the risk of fire. All personnel handling this substance should be familiar with the associated hazards and follow the prescribed precautionary measures. Further toxicological and environmental studies would be beneficial for a more comprehensive hazard profile.

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References

- 1. lcslaboratory.com [lcslaboratory.com]
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